

# Application Notes and Protocols for CREKA Peptide Binding Assays

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## Compound of Interest

Compound Name: CREKA peptide

Cat. No.: B15551449

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## Introduction

The Cys-Arg-Glu-Lys-Ala (CREKA) pentapeptide is a linear peptide sequence identified through phage display for its specific and high-affinity binding to fibrin-fibronectin complexes.[1] [2] These complexes are notably overexpressed in the tumor microenvironment, at sites of thrombosis, and in other pathological conditions, while being largely absent in healthy tissues. [1] This specificity makes the **CREKA peptide** an invaluable tool in the development of targeted therapies and diagnostic agents. By conjugating nanoparticles, imaging agents, or therapeutic payloads to the **CREKA peptide**, researchers can achieve targeted delivery to diseased tissues, thereby enhancing efficacy and reducing off-target side effects. The presence of a cysteine residue in the CREKA sequence provides a convenient site for covalent conjugation.[1]

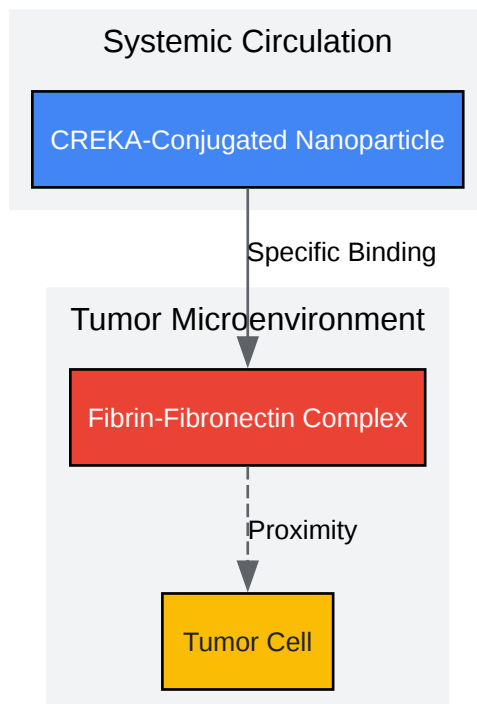
These application notes provide detailed protocols for quantitative and qualitative analysis of **CREKA peptide** binding to its target, utilizing common laboratory techniques such as Fluorescence Polarization (FP) and Surface Plasmon Resonance (SPR), as well as a cell-based binding assay.

## Signaling Pathways and Targeting Mechanism

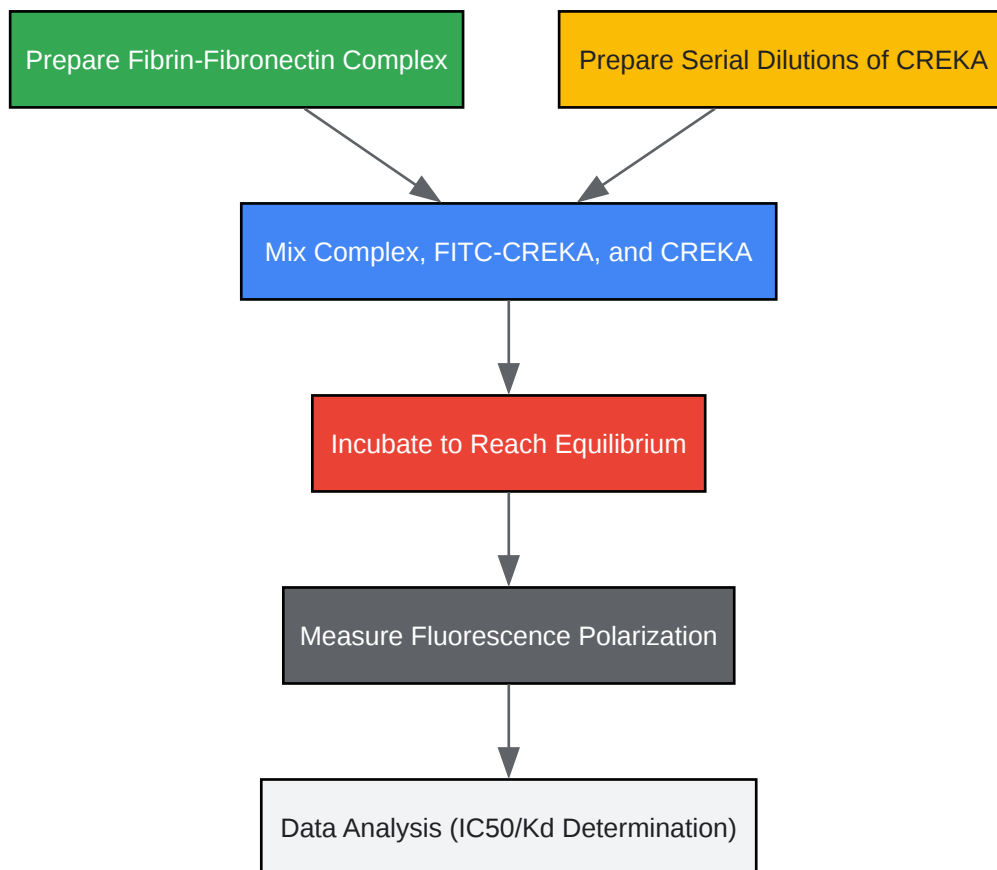
The primary described function of the **CREKA peptide** is not to activate a specific intracellular signaling cascade upon binding, but rather to act as a homing agent, concentrating its

conjugated cargo at locations where fibrin-fibronectin complexes are present. The mechanism is one of targeted accumulation rather than signal transduction.

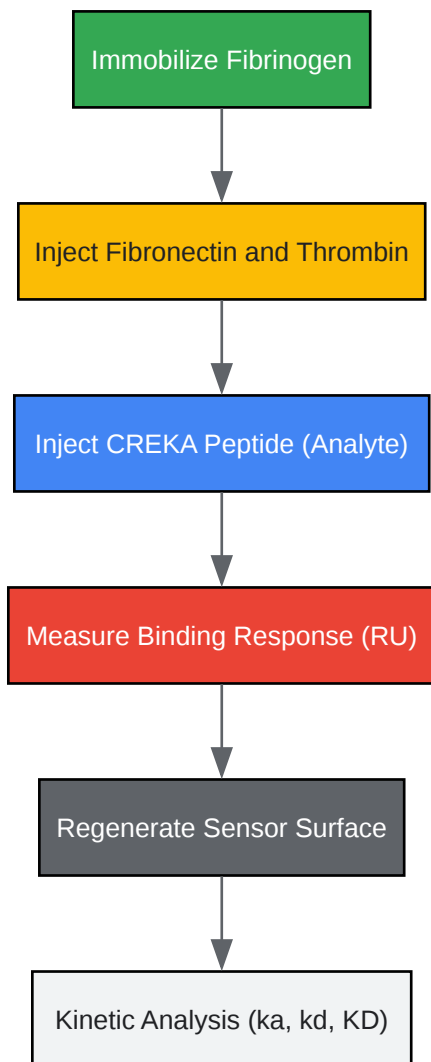
## CREKA Peptide Targeting Mechanism



## Fluorescence Polarization Assay Workflow



## Surface Plasmon Resonance Workflow



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## References

- 1. Recent advances of CREKA peptide-based nanoplateforms in biomedical applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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